

# Bromochloromethane Waste Management: A Technical Support Guide

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## Compound of Interest

Compound Name: **Bromochloromethane**

Cat. No.: **B122714**

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This technical support center provides guidance for the safe disposal of **bromochloromethane** waste in a research laboratory setting. The information is intended for researchers, scientists, and drug development professionals.

## Frequently Asked Questions (FAQs)

**Q1:** What is **bromochloromethane** and what are its primary hazards?

**A1:** **Bromochloromethane** (CH<sub>2</sub>BrCl), also known as Halon 1011, is a clear, colorless liquid with a sweet, chloroform-like odor.[\[1\]](#)[\[2\]](#) It is denser than water and insoluble in it.[\[1\]](#)[\[2\]](#) The primary hazards associated with **bromochloromethane** include:

- Irritation: It is irritating to the eyes, skin, and respiratory system.[\[3\]](#)
- Toxicity: Inhalation of vapors can cause central nervous system depression, dizziness, and potential liver and kidney damage.[\[3\]](#)[\[4\]](#)
- Decomposition: When heated to decomposition, it can emit highly toxic fumes such as hydrogen chloride, phosgene, carbon monoxide, and hydrogen bromide.[\[1\]](#)[\[3\]](#)

**Q2:** How should I collect and store **bromochloromethane** waste?

**A2:** **Bromochloromethane** waste should be collected in a designated, properly labeled, and sealed container.[\[5\]](#)[\[6\]](#) The container should be made of a material compatible with **bromochloromethane** and stored in a designated satellite accumulation area (SAA), such as

a ventilated cabinet or fume hood.[6] Store it away from incompatible materials like strong oxidizing agents, strong bases, and active metals such as aluminum, magnesium, and zinc.[2][3]

Q3: Can I dispose of small amounts of **bromochloromethane** waste down the drain?

A3: No. **Bromochloromethane** is insoluble in water and is considered a hazardous waste.[1][7] It should not be disposed of down the sanitary sewer.[8][9] All **bromochloromethane** waste must be collected and disposed of through your institution's Environmental Health & Safety (EHS) office or a licensed hazardous waste disposal service.[7][10]

Q4: What personal protective equipment (PPE) is required when handling **bromochloromethane** waste?

A4: When handling **bromochloromethane** waste, the following PPE is recommended:

- Eye Protection: Chemical safety goggles or a face shield.[4]
- Hand Protection: Appropriate chemical-resistant gloves.[3]
- Body Protection: A lab coat or chemical-resistant apron.[4]
- Respiratory Protection: Work should be conducted in a well-ventilated area or under a chemical fume hood to minimize inhalation exposure.[4][11] If vapor concentrations are high, an organic vapor cartridge respirator may be necessary.[4]

Q5: Is **bromochloromethane** considered a regulated hazardous waste?

A5: Yes. While waste streams from the production of **bromochloromethane** may not be specifically listed by the EPA in all contexts, the chemical itself is treated as a hazardous waste due to its toxicity and potential environmental impact.[7][12] It is subject to federal and local regulations for hazardous waste management, including proper storage, labeling, and disposal.[6][7][12]

## Troubleshooting Guide

| Issue/Question  | Recommended Action   |
|---|--|
| I have a small spill of bromochloromethane (less than 100 mL) in a fume hood. | <ol style="list-style-type: none"><li>1. Ensure the fume hood is operational.</li><li>2. Wearing appropriate PPE, absorb the spill with an inert material like vermiculite, dry sand, or earth.<sup>[7]</sup></li><li>3. Collect the absorbent material into a sealed container.</li><li>4. Label the container as "Hazardous Waste: Bromochloromethane spill debris."</li><li>5. Wipe the area with soap and water.</li><li>6. Contact your institution's EHS for pickup.</li></ol> |
| My bromochloromethane waste is mixed with other solvents.                     | Do not mix incompatible waste streams. <sup>[6]</sup> If you have a mixed waste stream, label the container with the names and approximate percentages of all components. <sup>[6]</sup> Consult your EHS office for specific disposal instructions, as mixed hazardous wastes may require special handling.   |
| The waste container for bromochloromethane is full.                           | Once a hazardous waste container is full, it must be dated and moved from the satellite accumulation area for pickup by EHS within three days. <sup>[6]</sup> Do not overfill containers.  |
| How do I decontaminate glassware that has contained bromochloromethane?       | See the detailed "Protocol for Decontamination of Laboratory Equipment" below. The general procedure involves an initial rinse, followed by washing with detergent and water. <sup>[13][14]</sup> The initial rinsate may need to be collected as hazardous waste. <sup>[13]</sup>   |

## Chemical and Physical Properties

The following table summarizes key quantitative data for **bromochloromethane**.

| Property  | Value   |
|---|---|
| Molecular Formula   | CH <sub>2</sub> BrCl                                    |
| Molecular Weight  | 129.38 g/mol <a href="#">[1]</a>                        |
| Appearance  | Clear, colorless liquid <a href="#">[1][2]</a>          |
| Odor  | Sweet, chloroform-like <a href="#">[1][2]</a>           |
| Density   | 1.991 g/cm <sup>3</sup> at 20°C <a href="#">[1]</a>     |
| Boiling Point   | 68°C (154°F) at 760 mmHg <a href="#">[1][2]</a>         |
| Melting Point   | -87.5°C (-126°F) <a href="#">[15]</a>                   |
| Vapor Pressure  | 117 mmHg at 20°C (68°F) <a href="#">[2]</a>             |
| Water Solubility  | Insoluble (1 to 5 mg/mL at 20°C) <a href="#">[1][2]</a> |
| Log K <sub>ow</sub> (Octanol/Water Partition Coefficient) | 1.41 <a href="#">[4]</a>                                |

## Experimental Protocols

### Protocol for Neutralization and Disposal of Small Spills

This protocol is for small spills contained within a chemical fume hood. For large spills, evacuate the area and contact your institution's emergency response team.

- Preparation: Ensure you are wearing the appropriate PPE (safety goggles, chemical-resistant gloves, lab coat). Keep an inert absorbent material (e.g., vermiculite, sand, or a commercial spill kit) readily available.
- Containment: If the spill is spreading, create a dike around the spill using the absorbent material.
- Absorption: Gently cover the spill with the absorbent material.[\[7\]](#) Avoid creating dust.
- Collection: Once the liquid is fully absorbed, carefully scoop the material into a designated, sealable waste container.

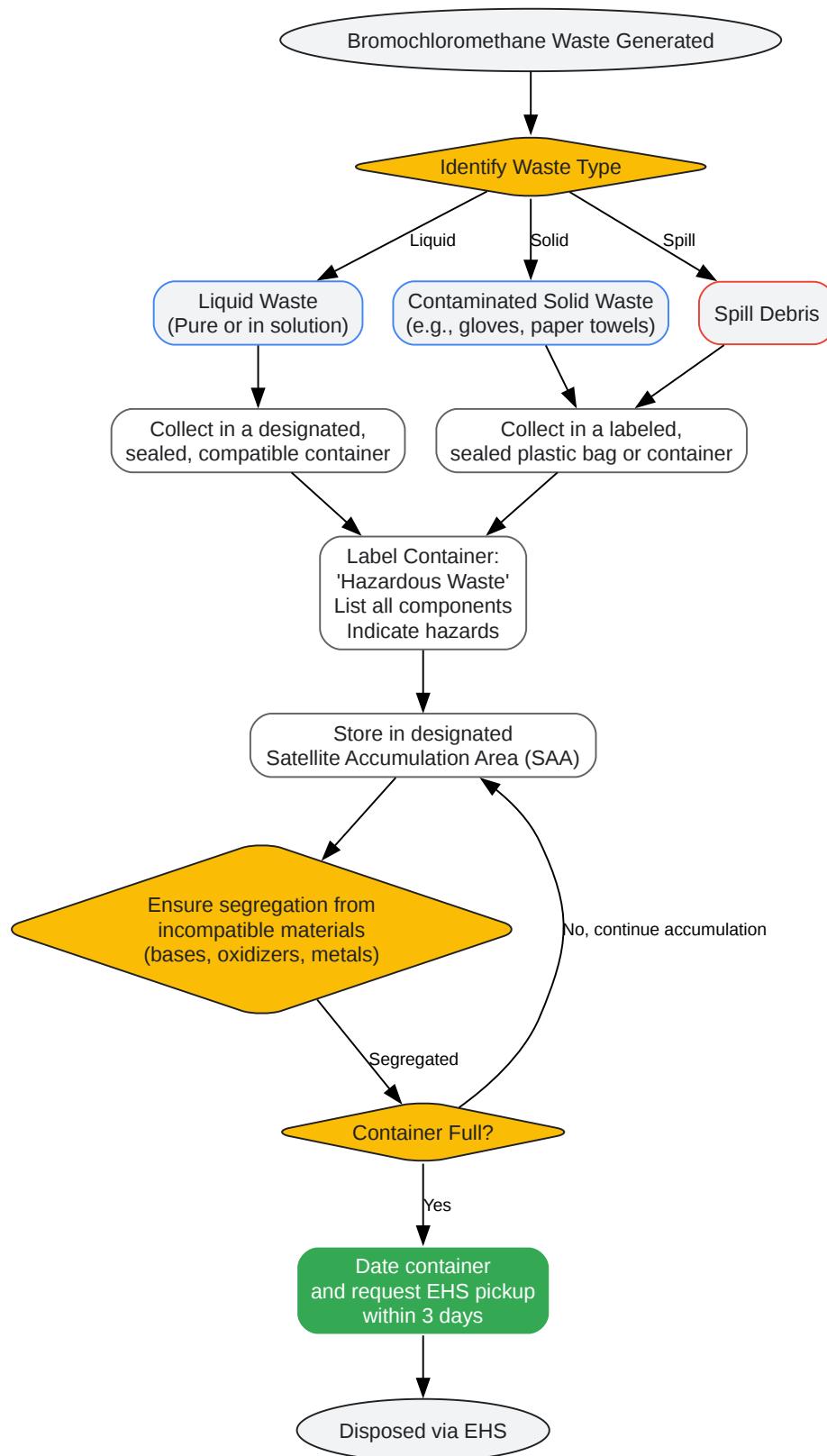
- Labeling: Securely close the container and label it clearly as "Hazardous Waste" with the contents listed (e.g., "**Bromochloromethane** contaminated vermiculite").[\[6\]](#)
- Final Decontamination: Clean the spill area with a cloth or paper towels soaked in soap and water. Dispose of the cleaning materials as hazardous waste.[\[16\]](#)
- Disposal: Store the sealed waste container in your lab's satellite accumulation area and arrange for pickup by your institution's EHS office.

## Protocol for Decontamination of Laboratory Equipment

This protocol is for decontaminating non-disposable glassware and equipment that has been in contact with **bromochloromethane**.

- Initial Rinse: In a chemical fume hood, rinse the equipment with a small amount of a suitable solvent in which **bromochloromethane** is soluble (e.g., acetone or ethanol). Collect this initial rinsate as hazardous waste. Label the rinsate container appropriately.
- Washing: Wash the equipment thoroughly with warm water and a laboratory detergent.[\[13\]](#) Use a brush to scrub all surfaces.
- Rinsing: Rinse the equipment multiple times with tap water, followed by a final rinse with deionized water.
- Drying: Allow the equipment to air dry completely or dry it in an oven, if appropriate for the equipment type.
- Verification (Optional): For critical applications, a final rinse with a clean solvent can be collected and analyzed (e.g., by GC) to ensure all traces of **bromochloromethane** have been removed.

## Disposal Workflow

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Caption: Decision workflow for the safe disposal of **bromochloromethane** waste.

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- To cite this document: BenchChem. [Bromochloromethane Waste Management: A Technical Support Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b122714#safe-disposal-of-bromochloromethane-waste-in-a-research-lab]

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